

# Navigating the Disposal of TDTM: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: TDTM

Cat. No.: B15546719

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Crucial Safety Notice: The acronym "**TDTM**" is commonly used for two distinctly different chemical compounds: Tridecyl Trimellitate, a non-hazardous cosmetic ingredient, and tert-Dodecyl Mercaptan, a hazardous industrial chemical. Misidentification can lead to severe safety and environmental risks. This document provides disposal procedures for both substances, emphasizing the critical importance of correct identification before proceeding.

## Section 1: Tridecyl Trimellitate

Tridecyl Trimellitate is a viscous, oily liquid primarily used as an emollient and pigment dispersant in cosmetics and personal care products.<sup>[1][2]</sup> It is not classified as a hazardous substance.

### Disposal of Tridecyl Trimellitate

Unused or waste Tridecyl Trimellitate should be disposed of in accordance with local, state, and federal regulations for non-hazardous industrial waste.<sup>[3][4][5]</sup>

General Disposal Guidelines:

- **Small Quantities:** Small spills can be absorbed with an inert material such as sand or vermiculite. The absorbed material can then be placed in a suitable container for disposal.<sup>[1]</sup>
- **Large Quantities:** For larger amounts, it is recommended to contact a licensed professional waste disposal service.<sup>[6]</sup>

- Containers: Empty containers should be disposed of as non-hazardous waste.[\[5\]](#)

## Section 2: tert-Dodecyl Mercaptan

DANGER: tert-Dodecyl Mercaptan is a hazardous substance that is harmful if swallowed, causes skin and serious eye irritation, and is very toxic to aquatic life with long-lasting effects.[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#) It is imperative to handle this chemical with extreme caution and adhere strictly to the following disposal procedures.

### Quantitative Data for tert-Dodecyl Mercaptan

Property	Value	Source
CAS Number	25103-58-6	<a href="#">[7]</a> <a href="#">[9]</a>
Hazard Class (Transport)	UN 3082, Class 9	<a href="#">[11]</a>
Personal Protective Equipment (PPE)	Safety glasses with side-shields, chemical-resistant gloves, impervious clothing, NIOSH-approved respirator	<a href="#">[7]</a> <a href="#">[12]</a>

## Spill Cleanup and Disposal Protocol for tert-Dodecyl Mercaptan

### 1. Immediate Response and Containment:

- Evacuate and Ventilate: Immediately evacuate unnecessary personnel from the spill area and ensure adequate ventilation.[\[7\]](#)[\[9\]](#)
- Remove Ignition Sources: Eliminate all sources of ignition as the vapors can be flammable.[\[9\]](#)
- Contain the Spill: Prevent the spill from spreading and from entering drains or waterways.[\[7\]](#)[\[8\]](#)

### 2. Personal Protective Equipment (PPE):

- Wear the appropriate PPE as specified in the table above. This includes, but is not limited to, safety goggles, chemical-resistant gloves, and a respirator.[7][12]

### 3. Spill Absorption and Neutralization:

- Absorb the spill using an inert material such as sand, earth, or vermiculite.[8]
- Caution: Never use dry, powdered hypochlorite or other strong oxidizers for mercaptan spills, as this can cause autoignition.[8]

### 4. Collection and Storage of Hazardous Waste:

- Carefully collect the absorbed material and place it into a suitable, sealed, and properly labeled container for hazardous waste.[7][8]

### 5. Decontamination:

- Decontaminate the spill area and any contaminated equipment.

### 6. Disposal:

- Dispose of the container with the absorbed waste material through a licensed hazardous waste disposal facility.[11][12] Do not attempt to dispose of this material through standard waste channels.

## Disposal Workflow for tert-Dodecyl Mercaptan



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